

Technical Guide: Natural Sources and Biogenic Profiling of 2-Methyltetradecane

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-Methyltetradecane

CAS No.: 1560-95-8

Cat. No.: B074470

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Executive Summary

2-Methyltetradecane (C₁₅H₃₂, CAS: 1560-95-8), often referred to as iso-pentadecane, is a branched-chain alkane (iso-alkane) found in the epicuticular waxes and volatile fractions of specific plant taxa. Unlike ubiquitous n-alkanes that serve primarily as moisture barriers, branched alkanes like **2-methyltetradecane** often function as specific chemotaxonomic markers and possess distinct lipophilic properties that influence membrane permeability and insect-plant signaling.

This guide provides a definitive technical analysis of **2-methyltetradecane**, detailing its biosynthetic origin from amino acid precursors, identifying high-yield botanical sources (notably Capsicum species), and outlining rigorous extraction and analytical protocols. For drug development professionals, this compound represents a critical lipophilic constituent in medicinal extracts, influencing the bioavailability and solvent properties of complex natural product matrices.

Chemical & Physical Characterization[1][2][3][4][5]

Understanding the physicochemical profile of **2-methyltetradecane** is a prerequisite for successful isolation. It is a structural isomer of pentadecane with a methyl group substitution at the C-2 position.

| Property | Specification |
|-------------------|--|
| IUPAC Name | 2-Methyltetradecane |
| Common Name | Iso-pentadecane |
| Molecular Formula | C ₁₅ H ₃₂ |
| Molecular Weight | 212.41 g/mol |
| Boiling Point | ~265.2°C |
| LogP (Predicted) | ~7.8 (Highly Lipophilic) |
| Solubility | Insoluble in water; Soluble in hexane, dichloromethane, chloroform |
| Role | Component of epicuticular wax; Volatile organic compound (VOC) |

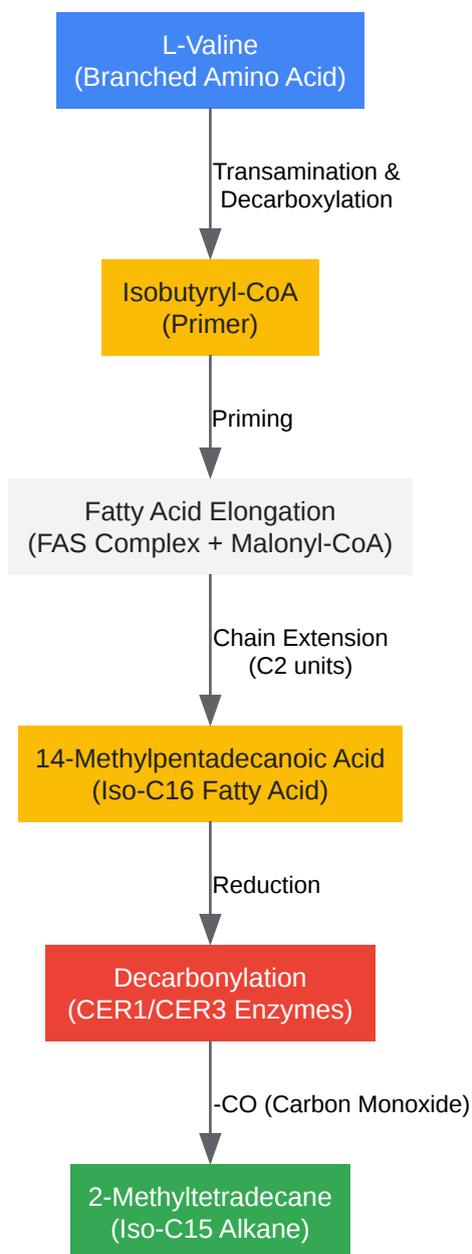
Biosynthetic Mechanistics[6][7]

The synthesis of **2-methyltetradecane** in plants diverges from the standard fatty acid elongation pathway used for straight-chain alkanes (n-alkanes). While n-alkanes originate from Acetyl-CoA, iso-alkanes are primed by branched-chain amino acids, specifically Valine.

The Valine-Primer Pathway

- Initiation: Valine is transaminated and decarboxylated to form Isobutyryl-CoA.[1]
- Elongation: Isobutyryl-CoA acts as the primer for the Fatty Acid Synthase (FAS) complex, where malonyl-CoA units are added iteratively.
- Decarbonylation: The resulting even-carbon iso-fatty acid (16-methylhexadecanoic acid precursor) undergoes decarbonylation (loss of CO) via the decarbonylase enzyme (CER1/CER3 complex) to yield the odd-carbon iso-alkane.

Pathway Visualization



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Figure 1: Biosynthetic pathway of **2-Methyltetradecane** showing the Valine-derived initiation mechanism.

Primary Botanical Sources[5][8]

While trace amounts of iso-alkanes are common in plant waxes, specific genera accumulate **2-methyltetradecane** at analytically significant levels. The genus *Capsicum* (Solanaceae) is the most authoritative source.

Quantitative Source Profile

| Plant Species | Common Name | Concentration / Context | Part Used | Reference |
|----------------------|-----------------|--|------------------------|-------------------------|
| Capsicum chinense | Habanero Pepper | 9.15 - 10.47 mg/mL (in volatile fraction) | Fruit | [Pino et al., 2018] |
| Launaea lanifera | Spiny Launaea | 3.8% of Total Essential Oil | Aerial Parts | [Belabbes et al., 2015] |
| Delphinium speciosum | Larkspur | 3.3% of Total Essential Oil | Flowering Aerial Parts | [Ebrahimi et al., 2018] |
| Nicotiana tabacum | Tobacco | Significant fraction of C29-C33 wax (Iso-series) | Leaves | [Wu et al., 2019] |
| Rhaponticum acaule | - | 0.8% of Essential Oil | Aerial Parts | [Chemsa et al., 2018] |

Key Insight for Researchers: For isolation purposes, *Capsicum chinense* (varieties 'Jaguar' or 'Mayapan') is the superior biological matrix due to the unusually high concentration of branched hydrocarbons in its volatile profile, which are thought to be metabolically linked to capsaicinoid biosynthesis.

Extraction & Analytical Workflow

To isolate **2-methyltetradecane** with high fidelity, a Simultaneous Distillation-Extraction (SDE) protocol is recommended over simple solvent extraction to separate the volatile alkane fraction from heavier cuticular waxes.

Protocol: Simultaneous Distillation-Extraction (SDE)[9]

Objective: Isolate volatile fraction containing **2-methyltetradecane** from *Capsicum* fruit.

- Sample Prep:

- Homogenize 500g of fresh *Capsicum chinense* fruit with 500mL distilled water.
- Add internal standard (e.g., nonyl acetate) for quantification.
- Apparatus Setup:
 - Use a Likens-Nickerson apparatus.
 - Solvent Arm: 50 mL Dichloromethane (CH_2Cl_2).
 - Sample Arm: Aqueous fruit homogenate.
- Extraction:
 - Boil both flasks simultaneously for 2 hours. The steam and solvent vapors mix in the central chamber, allowing efficient partition of volatiles into the organic phase.
- Concentration:
 - Dry the organic phase over anhydrous Sodium Sulfate (Na_2SO_4).
 - Concentrate to 1 mL using a Kuderna-Danish concentrator or gentle nitrogen stream. Avoid rotary evaporation to prevent loss of volatile alkanes.

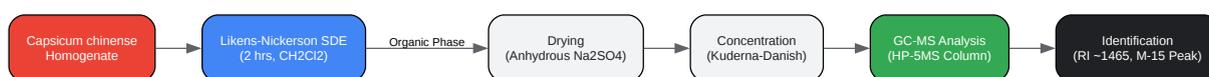
Analytical Validation: GC-MS Parameters

Differentiation between n-pentadecane, anteiso-pentadecane (3-methyltetradecane), and iso-pentadecane (**2-methyltetradecane**) requires precise chromatographic separation.

- System: Agilent 7890B GC / 5977A MSD (or equivalent).
- Column: HP-5MS or DB-5MS (30m x 0.25mm x 0.25 μm). Non-polar columns are essential.
- Carrier Gas: Helium @ 1.0 mL/min.
- Temperature Program:
 - Hold 50°C for 2 min.

- Ramp 4°C/min to 240°C.
- Hold 240°C for 10 min.
- Identification Criteria:
 - Retention Index (RI): **2-Methyltetradecane** elutes before n-pentadecane.
 - Approximate RI (DB-5): 1460 - 1470.
 - Mass Spectrum: Look for characteristic fragment ions:
 - M-15 (Loss of methyl): Prominent peak (unlike n-alkanes).[1]
 - M-43 (Loss of isopropyl): Distinctive for 2-methyl substitution.

Workflow Visualization



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Figure 2: Isolation and identification workflow for volatile iso-alkanes.

Bioactivity & Pharmacological Context[3][10][11]

For drug development professionals, **2-methyltetradecane** is rarely a standalone API (Active Pharmaceutical Ingredient) but serves critical auxiliary roles in natural product formulations.

- Membrane Permeation Enhancer:
 - As a highly lipophilic branched hydrocarbon, **2-methyltetradecane** integrates into the lipid bilayer of cell membranes. This can modulate membrane fluidity, potentially enhancing the transdermal or transmembrane delivery of co-administered bioactive compounds (e.g., capsaicinoids in pepper extracts).

- Antimicrobial Synergy:
 - In *Launaea lanifera* and *Capsicum* extracts, the volatile fraction containing **2-methyltetradecane** contributes to the overall antimicrobial profile. While the pure alkane has low intrinsic potency, it disrupts the bacterial cell wall integrity, making pathogens more susceptible to phenolic or terpenoid components.
- Chemotaxonomic Marker:
 - The presence of **2-methyltetradecane** is a specific marker for authentication of *Capsicum* oleoresins, distinguishing natural extracts from synthetic adulterants which typically contain only n-alkanes derived from petroleum or Fischer-Tropsch synthesis.

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Sources

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- To cite this document: BenchChem. [Technical Guide: Natural Sources and Biogenic Profiling of 2-Methyltetradecane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b074470#natural-sources-of-2-methyltetradecane-in-plants\]](https://www.benchchem.com/product/b074470#natural-sources-of-2-methyltetradecane-in-plants)

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